

A Technical Guide to 4,4'-Isopropylidenedicyclohexanol for Research and Development

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,4'-Isopropylidenedicyclohexanol

Cat. No.: B1347063

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An in-depth examination of the molecular characteristics, synthesis, and applications of **4,4'-Isopropylidenedicyclohexanol** (HBPA), a key compound in advanced material and pharmaceutical applications.

This technical guide provides researchers, scientists, and drug development professionals with a comprehensive overview of **4,4'-Isopropylidenedicyclohexanol**, also known as Hydrogenated Bisphenol A (HBPA). The document details its chemical formula, molecular weight, physicochemical properties, synthesis protocols, and its emerging role in the pharmaceutical industry.

Core Molecular and Physical Properties

4,4'-Isopropylidenedicyclohexanol is a cycloaliphatic diol produced through the hydrogenation of Bisphenol A (BPA).^{[1][2]} This structural modification, which converts aromatic rings to saturated cyclohexane rings, imparts superior thermal stability, chemical inertness, and resistance to UV radiation compared to its precursor.^[2] It typically appears as a white crystalline solid, flakes, or powder.^[3]

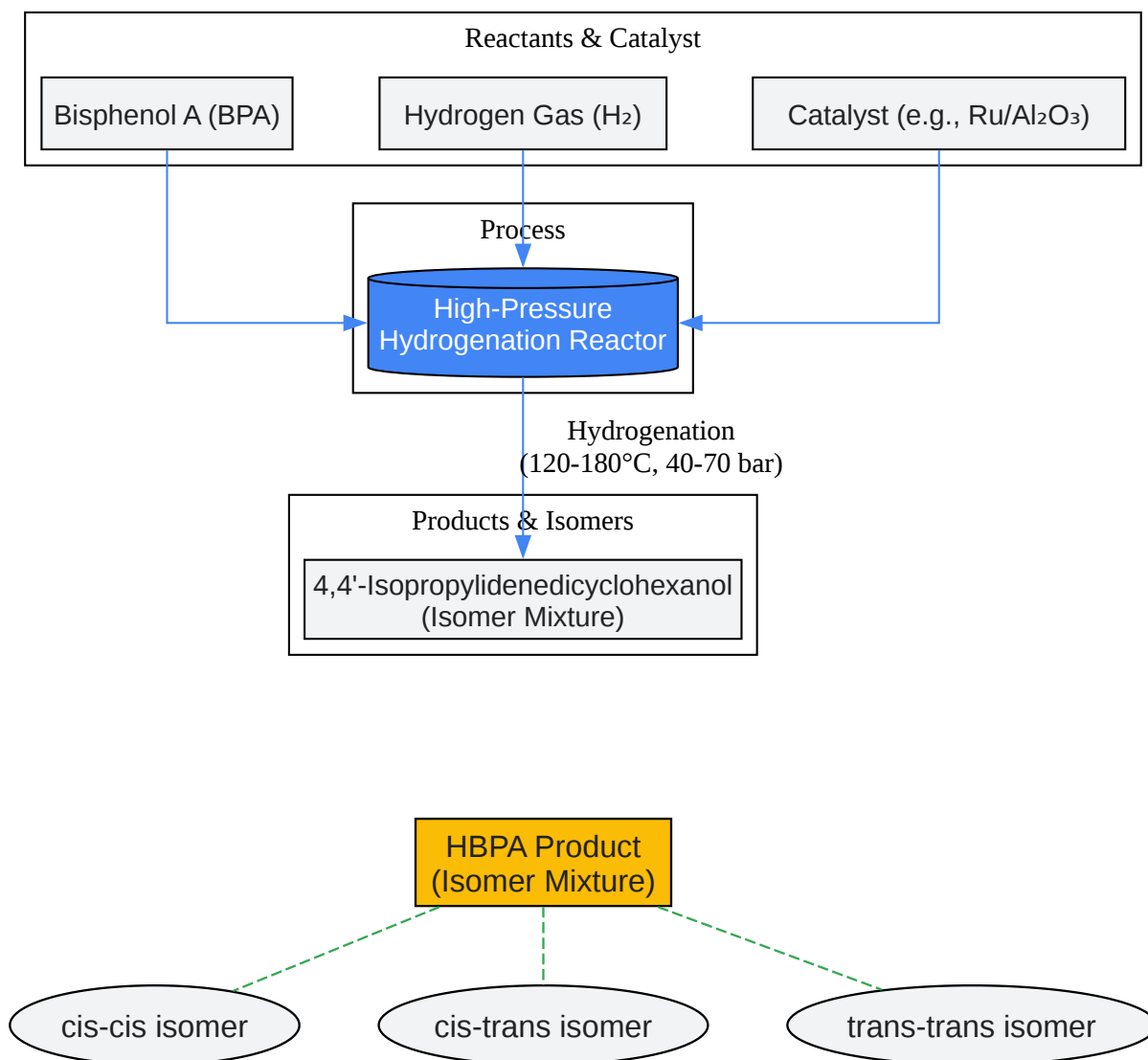
The key quantitative properties of **4,4'-Isopropylidenedicyclohexanol** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₁₅ H ₂₈ O ₂
Molecular Weight	240.38 g/mol
CAS Number	80-04-6
Appearance	White to almost white flakes, powder, or lumps
Melting Point	~187 °C
Boiling Point	230-234 °C @ 14 mmHg
Density	~1.048 g/cm ³
Water Solubility	192 mg/L @ 20°C
Purity (Typical)	>93.0% (GC)

Synthesis and Stereochemistry

The primary industrial production method for **4,4'-Isopropylidenedicyclohexanol** is the catalytic hydrogenation of Bisphenol A. This process eliminates the aromaticity of the phenyl groups, resulting in a saturated alicyclic structure. The reaction conditions, including catalyst type (e.g., Ruthenium, Rhodium, Nickel-Palladium), temperature, and pressure, are critical factors that influence the reaction yield and the stereochemical outcome.[\[4\]](#)[\[5\]](#)[\[6\]](#)

The hydrogenation process leads to the formation of three distinct stereoisomers based on the spatial orientation of the two hydroxyl groups on the cyclohexane rings: cis-cis, cis-trans, and trans-trans. The relative ratio of these isomers significantly impacts the physical properties of the final product and the performance of polymers derived from it.[\[7\]](#) For instance, a higher proportion of the trans-trans isomer can lead to polymers with enhanced mechanical properties.[\[4\]](#)[\[8\]](#)



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- To cite this document: BenchChem. [A Technical Guide to 4,4'-Isopropylidenedicyclohexanol for Research and Development]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1347063#4-4-isopropylidenedicyclohexanol-molecular-weight-and-formula]

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